

Technical Guide: Chemical Stability and Storage of 2-Bromo-4-chlorobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4-chlorobenzaldehyde

Cat. No.: B1282380

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **2-Bromo-4-chlorobenzaldehyde** (CAS No. 84459-33-6) is a halogenated aromatic aldehyde that serves as a critical intermediate in organic synthesis.^[1] Its unique structure, featuring bromine and chlorine substituents, provides a versatile platform for constructing complex molecules, particularly in the development of pharmaceuticals and fine chemicals.^[1] Understanding the chemical stability and proper storage requirements of this compound is paramount to ensure its integrity, maintain purity, and guarantee safety in a laboratory and industrial setting. This guide provides an in-depth overview of its physicochemical properties, stability profile, and recommended handling procedures.

Physicochemical Properties

The physical and chemical characteristics of **2-Bromo-4-chlorobenzaldehyde** are summarized below. These properties are fundamental to its handling and reaction characteristics.

Property	Value	Source(s)
CAS Number	84459-33-6	[1][2][3]
Molecular Formula	C ₇ H ₄ BrClO	[2][3][4]
Molecular Weight	219.46 g/mol	[1][2][3]
Appearance	White to light yellow solid; powder to crystal	[1][5]
Melting Point	45 - 73 °C	[3][6]
Boiling Point	213 - 264.6 °C	[1][6][7]
Density	1.698 g/cm ³	[1][7]
Flash Point	113.8 °C	[7]
log P (octanol/water)	2.34 (at 25 °C)	[6]

Chemical Stability and Reactivity

2-Bromo-4-chlorobenzaldehyde is a reactive compound that requires careful handling to prevent degradation and hazardous reactions.

2.1 General Stability: The compound is known to be air-sensitive.[6][8] Therefore, prolonged exposure to the atmosphere should be avoided to prevent potential oxidation or moisture-induced reactions. It is supplied as a combustible solid.[3][6]

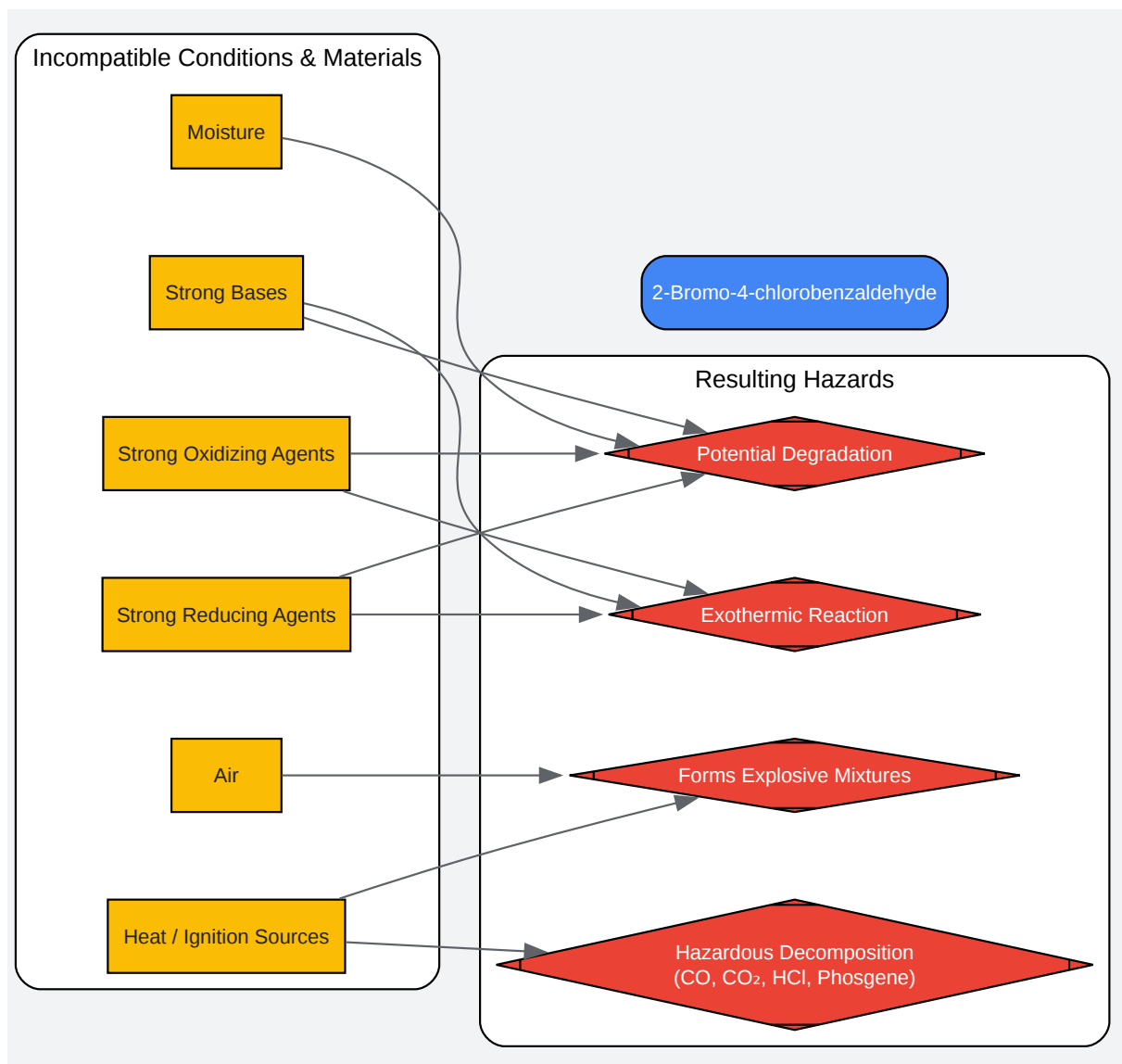
2.2 Conditions to Avoid and Incompatible Materials: To ensure stability and safety, the following conditions and materials must be avoided:

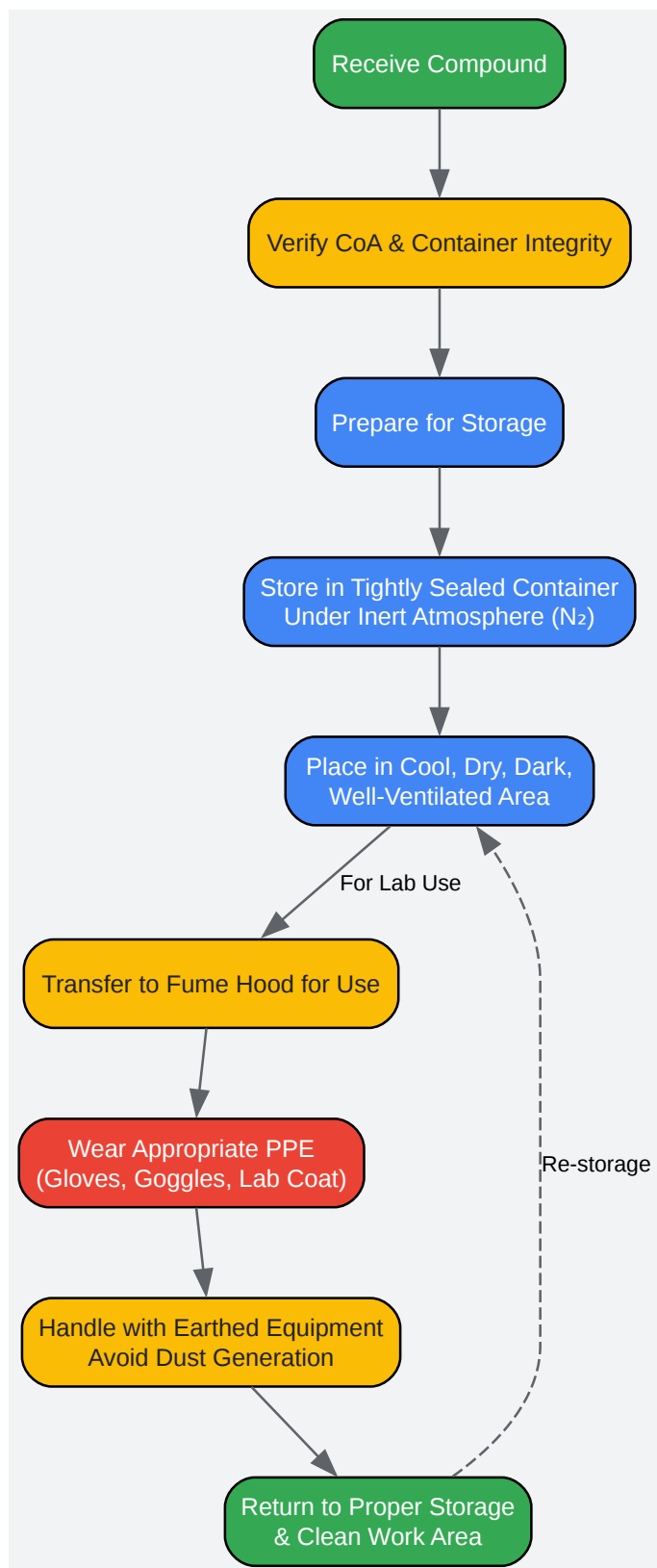
- **Heat and Ignition Sources:** The compound can form explosive mixtures with air upon intense heating.[6] Areas where it is handled and stored should be kept free of open flames, sparks, and hot surfaces.[6][9][10] Precautionary measures against static discharge are necessary. [6][9]
- **Moisture:** The compound should be stored in a dry environment, as it may react with water. [10]

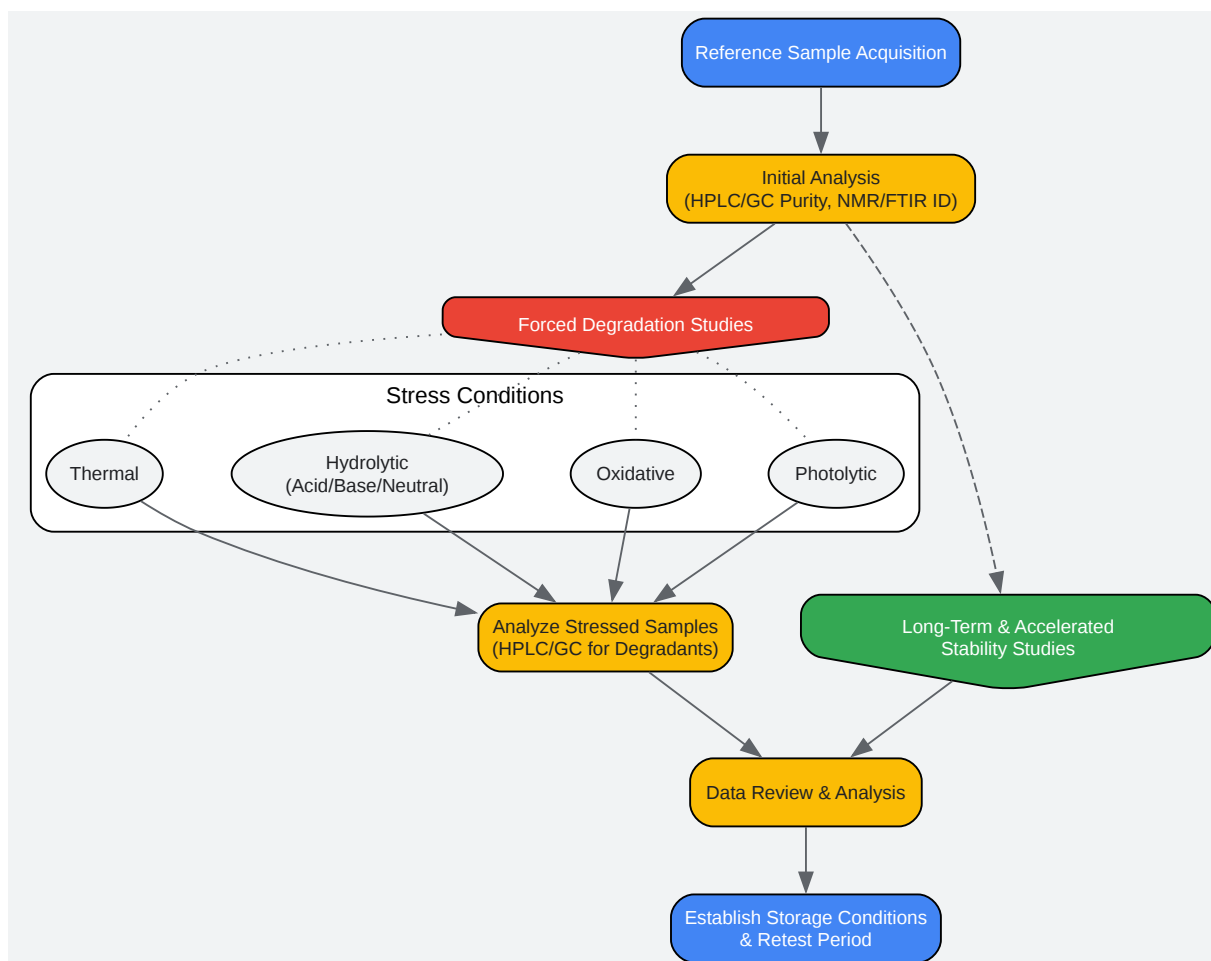
- Strong Oxidizing Agents, Bases, and Reducing Agents: Contact with strong oxidizing agents, strong bases, and strong reducing agents should be avoided.^[9]^[10] These materials can induce exothermic reactions.^[10]

2.3 Hazardous Decomposition Products: In the event of a fire, the combustion of **2-Bromo-4-chlorobenzaldehyde** can release toxic and corrosive gases.^[10] These hazardous decomposition products include carbon monoxide (CO), carbon dioxide (CO₂), hydrogen chloride gas, and phosgene.^[9]^[10]

2.4 Hazardous Polymerization: Hazardous polymerization of this compound does not occur.^[9]







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- To cite this document: BenchChem. [Technical Guide: Chemical Stability and Storage of 2-Bromo-4-chlorobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282380#2-bromo-4-chlorobenzaldehyde-chemical-stability-and-storage]

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